

Standard operating procedure for using Tetrabutylurea in a laboratory setting.

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Compound of Interest

Compound Name: Tetrabutylurea

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Standard Operating Procedure for Tetrabutylurea in a Laboratory Setting

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective use of **Tetrabutylurea** (TBU) in a laboratory environment. **Tetrabutylurea** is a versatile organic compound with applications as a solvent, solubilizing agent, and phase-transfer catalyst.^[1] Adherence to these guidelines is crucial to ensure personnel safety and data integrity.

Physical and Chemical Properties

Tetrabutylurea is a colorless to light yellow, transparent oily liquid with a viscosity slightly higher than water.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C ₁₇ H ₃₆ N ₂ O	[2]
Molecular Weight	284.49 g/mol	[4]
CAS Number	4559-86-8	[2]
Appearance	Colorless to light yellow, clear liquid	[2][3]
Odor	Odorless	[5]
Melting Point	< -50 °C	[2]
Boiling Point	305 °C at 1013 hPa	[5]
Flash Point	127 °C (closed cup)	[5]
Density	0.8764 g/cm ³ at 20°C	[5]
Water Solubility	4.3 mg/L at 20°C	[5]
log Kow (Octanol/Water Partition Coefficient)	6.2 at 25°C	[5]
Vapor Pressure	1.9 x 10 ⁻⁴ hPa at 20°C	[5]

Health and Safety Information

Tetrabutylurea is classified as a combustible liquid and causes skin irritation. It is also toxic to aquatic life with long-lasting effects.[6][7]

Hazard Statements:

- H315: Causes skin irritation.[7]
- H411: Toxic to aquatic life with long lasting effects.[7]

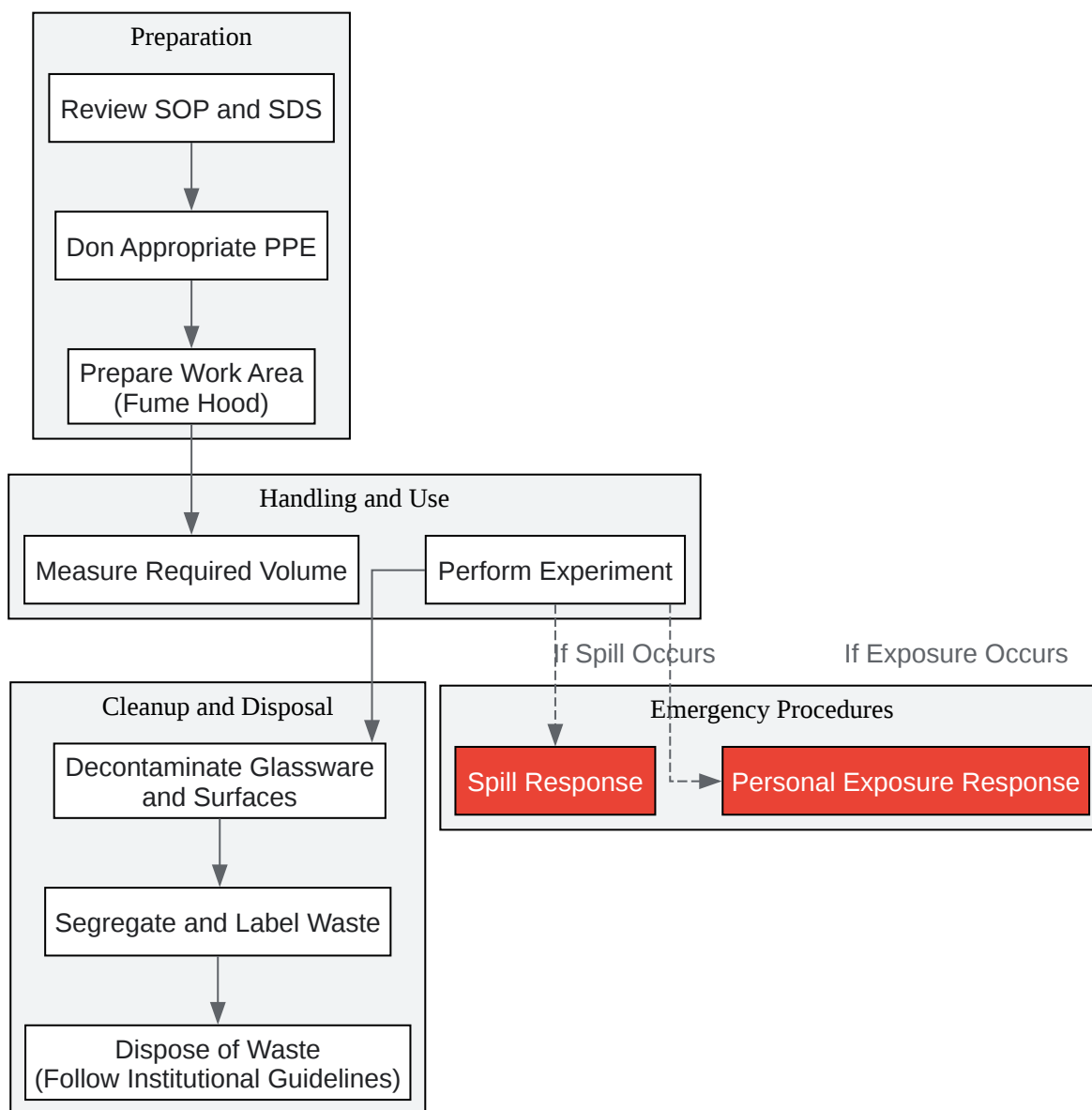
Precautionary Statements:

- P264: Wash skin thoroughly after handling.[8]

- P273: Avoid release to the environment.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[8]
- P332 + P317: If skin irritation occurs: Get medical help.[8]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[8]
- P391: Collect spillage.[8]
- P501: Dispose of contents/container to an approved waste disposal plant.[8]

Standard Operating Procedure for Safe Handling

A generalized workflow for the safe handling of **Tetrabutylurea** in a laboratory setting is depicted below.



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Caption: General workflow for handling **Tetrabutylurea**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[8][9]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[9][10] Gloves must be inspected prior to use.[6]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or splash potential, consider impervious clothing.[8][10]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[6] If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.[8]

Storage

Store **Tetrabutylurea** in a tightly closed container in a dry, cool, and well-ventilated place.[6][10] Keep away from heat, sparks, open flames, and hot surfaces.[6] Store away from incompatible materials such as oxidizing agents.[10]

Spill and Waste Disposal

- Spill: In case of a spill, remove all sources of ignition.[6] Absorb the spill with an inert material (e.g., sand, earth) and collect it in a suitable, closed container for disposal.[10] Use spark-proof tools and explosion-proof equipment.[6]
- Waste Disposal: Dispose of **Tetrabutylurea** waste in accordance with local, state, and federal regulations.[6] Do not discharge into drains or the environment.[6] Contaminated packaging should be triple-rinsed and disposed of appropriately.[6]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical help.[6][8]

- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[8]

Application Notes and Protocols

Tetrabutylurea's utility in a laboratory setting stems from its properties as a solvent, solubilizing agent, and phase-transfer catalyst.[1][11]

Tetrabutylurea as a Solubilizing Agent for Poorly Water-Soluble Drugs

Tetrabutylurea can be employed to enhance the solubility of hydrophobic drug candidates for in vitro screening and formulation development.

Objective: To increase the aqueous solubility of a poorly water-soluble drug for experimental purposes.

Materials:

- **Tetrabutylurea**
- Poorly water-soluble drug compound
- Aqueous buffer of desired pH
- Vortex mixer
- Shaker/incubator
- Centrifuge
- Analytical instrument for drug quantification (e.g., HPLC, UV-Vis spectrophotometer)

Protocol:

- Preparation of TBU Stock Solution: Prepare a stock solution of the poorly water-soluble drug in 100% **Tetrabutylurea** at a high concentration.
- Serial Dilution: Serially dilute the TBU stock solution with the desired aqueous buffer to create a range of TBU co-solvent concentrations.
- Equilibration: Add an excess amount of the poorly water-soluble drug to each co-solvent concentration.
- Mixing: Vortex the samples and then place them on a shaker/incubator at a controlled temperature for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- Separation: Centrifuge the samples to pellet the undissolved drug.
- Quantification: Carefully collect the supernatant and analyze the concentration of the dissolved drug using a validated analytical method.
- Data Analysis: Plot the drug solubility as a function of the **Tetrabutylurea** concentration to determine the extent of solubility enhancement.

Tetrabutylurea as a Reaction Medium in Organic Synthesis

Due to its stability and ability to dissolve a wide range of organic compounds, **Tetrabutylurea** can serve as a solvent for various organic reactions.[\[11\]](#)

Objective: To use **Tetrabutylurea** as a solvent for an organic reaction.

Materials:

- **Tetrabutylurea**
- Reactants and reagents for the specific organic synthesis
- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus (e.g., magnetic stir bar and stir plate)

- Heating/cooling apparatus as required by the reaction
- Apparatus for reaction work-up and product purification (e.g., separatory funnel, chromatography columns)

Protocol:

- Reaction Setup: In a chemical fume hood, add the reactants and **Tetrabutylurea** to the reaction vessel equipped with a stirring apparatus.
- Reaction Conditions: Heat or cool the reaction mixture to the desired temperature and stir for the required reaction time.
- Monitoring: Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC-MS, LC-MS).
- Work-up: Upon completion, quench the reaction as necessary and perform an appropriate work-up procedure to isolate the crude product. This may involve extraction, washing, and drying.
- Purification: Purify the crude product using techniques such as column chromatography, crystallization, or distillation.
- Characterization: Characterize the purified product to confirm its identity and purity.

Tetrabutylurea as a Phase-Transfer Catalyst

Tetrabutylurea can act as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases.^[1]

Objective: To utilize **Tetrabutylurea** as a phase-transfer catalyst in a heterogeneous reaction.

Materials:

- **Tetrabutylurea** (as the catalyst)
- Reactants for the biphasic reaction (one in an aqueous phase, one in an organic phase)

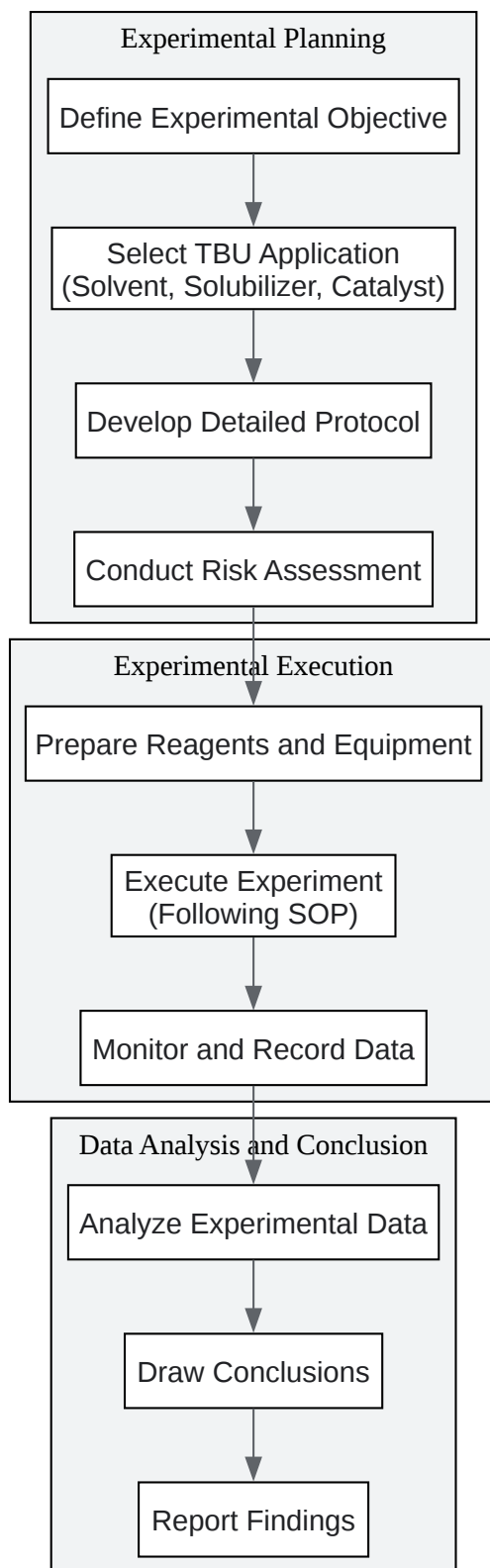
- Aqueous and organic solvents
- Reaction vessel with vigorous stirring capabilities
- Apparatus for work-up and purification

Protocol:

- **Reaction Setup:** Combine the organic phase containing the organic-soluble reactant and the aqueous phase containing the water-soluble reactant in the reaction vessel.
- **Catalyst Addition:** Add a catalytic amount of **Tetrabutylurea** to the biphasic mixture.
- **Reaction:** Stir the mixture vigorously to ensure efficient mixing of the two phases and facilitate the transfer of the reactant across the phase boundary. Heat or cool as required.
- **Monitoring and Work-up:** Monitor the reaction and, upon completion, separate the aqueous and organic layers.
- **Isolation and Purification:** Isolate the product from the appropriate phase and purify it using standard laboratory techniques.

Logical Relationships in Laboratory Use

The following diagram illustrates the logical flow and considerations for using **Tetrabutylurea** in a research and development context.



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Caption: Logical workflow for TBU use in R&D.

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